

spectral database matching for Pent-2-ynal identification

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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Chemical Data for Pent-2-ynal

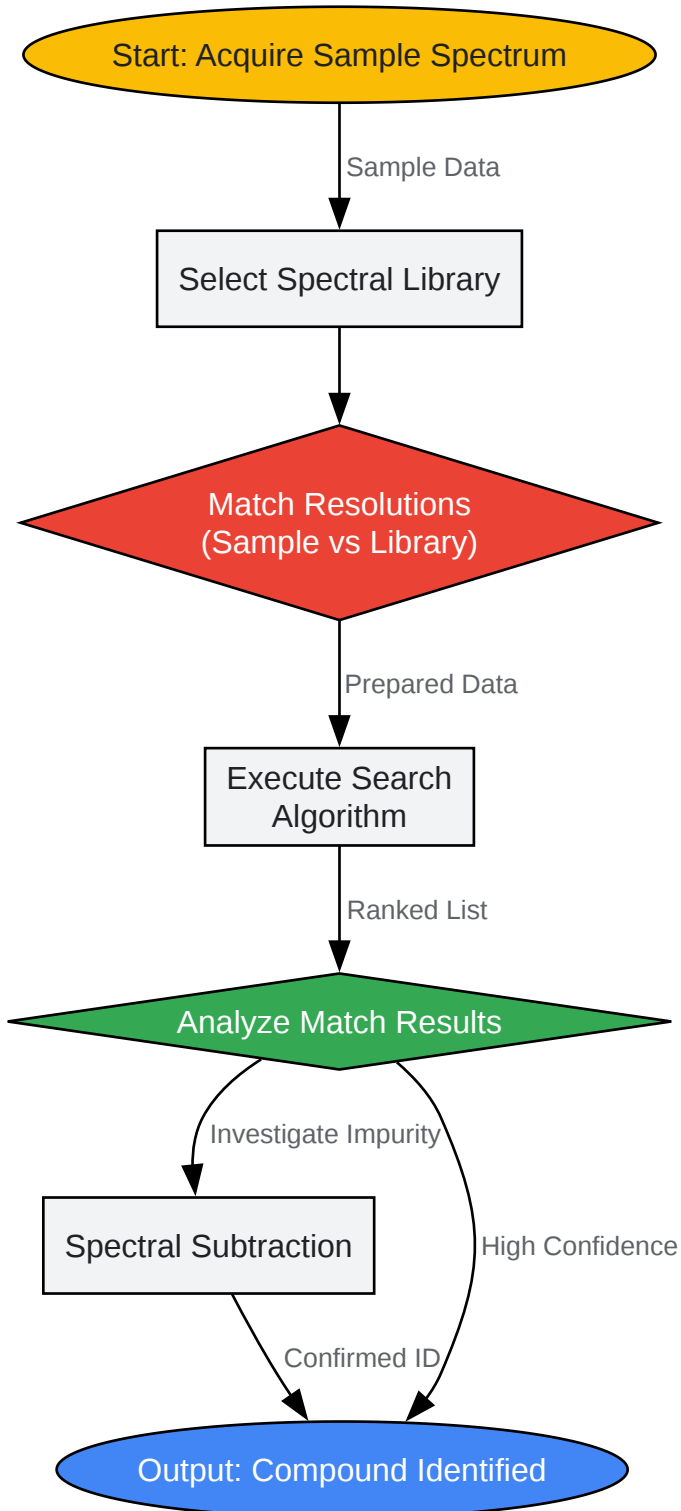
The table below summarizes the identified physical properties of 4,4-dimethyl **Pent-2-ynal** (CAS 2579-21-7), which may serve as a reference for identification [1].

Property	Value	Unit	Source
$\Delta_f H^\circ_{\text{gas}}$ (Standard Enthalpy of Formation, gas)	-9.84	kJ/mol	Joback Calculated Property
T_{boil} (Boiling Point)	413.99	K	Joback Calculated Property
T_{fus} (Melting Point)	319.17	K	Joback Calculated Property
IE (Ionization Energy)	10.03	eV	NIST
P_c (Critical Pressure)	3731.66	kPa	Joback Calculated Property

Framework for Spectral Library Comparison

Although direct performance data for **Pent-2-ynal** is unavailable, the general criteria for evaluating spectral libraries are well-established. A key differentiator is the **resolution** of the library spectra [2].

The following workflow outlines the critical steps for a rigorous spectral matching process, which can be applied when comparing different databases and search algorithms.



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Based on the search results, here are the typical points of comparison between standard and high-resolution libraries that you would investigate [2]:

Comparison Aspect	Standard Library (16 cm ⁻¹)	High-Resolution Library (4 cm ⁻¹)
Data Points	Data points every 8 cm ⁻¹	Data points every 2 cm ⁻¹
Information Detail	Lower; subtle spectral features and narrow bands may be lost.	Four times more information ; better captures fine details.
Spectral Subtraction	Can introduce artifacts and negatively absorbing peaks.	Produces cleaner results, more effective for impurity detection.
Search Result Clarity	Smaller difference between the match numbers of top candidates.	Larger, more definitive gap between the 1st and 2nd match.

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References

1. - Pent - 2 , 4,4-dimethyl- (CAS 2579-21-7) - Chemical & Physical... ynal [chemeo.com]
2. High Resolution Libraries for Better Spectral Searches [azom.com]

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